

Introduction: The Convergence of Privileged Scaffolds and Versatile Reagents

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Compound of Interest

Compound Name: *Piperidin-4-ylboronic acid*

CAS No.: 120347-72-0

Cat. No.: B048331

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In the landscape of modern drug discovery and fine chemical synthesis, the piperidine ring stands out as a "privileged scaffold." Its three-dimensional structure and favorable physicochemical properties have made it a cornerstone of medicinal chemistry, featuring prominently in the structures of numerous blockbuster drugs.^[1] The piperidine moiety is integral to pharmaceuticals across various therapeutic areas, including CNS modulators, antihistamines, and anti-cancer agents.^[1] The development of efficient methods to incorporate this vital heterocyclic system into complex molecular architectures is, therefore, a critical objective for synthetic chemists.

This guide focuses on **Piperidin-4-ylboronic acid** and its derivatives, a class of reagents that elegantly bridges the utility of the piperidine scaffold with the synthetic power of organoboron chemistry. Boronic acids are renowned for their versatility, stability, and low toxicity, making them indispensable reagents in modern organic synthesis, most notably in the Nobel Prize-winning Suzuki-Miyaura cross-coupling reaction.^{[2][3]} **Piperidin-4-ylboronic acid** serves as a direct and efficient handle for introducing the C4-substituted piperidine unit, enabling researchers to forge carbon-carbon bonds with exceptional precision and predictability.

This document provides an in-depth analysis of the commercial landscape for **Piperidin-4-ylboronic acid**, its key chemical properties, critical considerations for its use in synthesis, and best practices for handling and quality control, tailored for researchers, scientists, and drug development professionals.

Chemical Identity and Commercially Available Forms

Piperidin-4-ylboronic acid is not typically sold as the simple, unprotected free acid due to stability concerns. The basicity of the piperidine nitrogen can complicate reactions and storage. Consequently, suppliers offer more stable and synthetically convenient derivatives. The most common forms are the hydrochloride salt, which protects the nitrogen via protonation, and the pinacol ester hydrochloride, where both the boronic acid and the amine are protected.

Derivative	Chemical Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Hydrochloride Salt	Piperidin-4-ylboronic acid hydrochloride	2306405-20-7	C ₅ H ₁₃ BCINO ₂	165.43[4]
Pinacol Ester HCl Salt	4-(4,4,5,5-Tetramethyl-1,3,2-dioxaborolan-2-yl)piperidine hydrochloride	1218790-99-8	C ₁₁ H ₂₂ BNO ₂ · HCl	247.57
Free Boronic Acid	Piperidin-4-ylboronic acid	91993-52-1; 120347-72-0	C ₅ H ₁₂ BNO ₂	128.97[5][6]

Commercial Availability and Key Suppliers

A variety of chemical suppliers provide **Piperidin-4-ylboronic acid** and its derivatives, catering to needs ranging from small-scale academic research to large-scale process development. Purity and available analytical data are critical factors when selecting a supplier.

Supplier	Product Name/Form Offered	Purity (Typical)	Notes
Sigma-Aldrich (Merck)	Piperidine-4-boronic acid pinacol ester hydrochloride	95%	Solid form, recommended storage at 2-8°C.
Ambeed	Piperidin-4-ylboronic acid hydrochloride	>95%	Provides comprehensive analytical data (NMR, HPLC, LC-MS).[4]
Parchem	Piperidin-4-ylboronic acid	Custom Purity	Specialty chemical supplier.[5]
BLD Pharm	Pyridin-4-ylboronic acid (related precursor)	>97%	Offers a range of organoboron compounds.[7]
Boron Molecular	Boronic acid esters	Various	Specializes in boronic acids and derivatives. [8]

Physicochemical Properties, Stability, and Handling

Understanding the properties of **Piperidin-4-ylboronic acid** is crucial for its successful application and storage.

Property	Value	Form
Appearance	Solid	Pinacol ester HCl
Melting Point	188-192 °C	Pinacol ester HCl
Storage Temperature	2-8°C	Pinacol ester HCl

Causality Behind Storage and Form

- Stability of Boronic Acids: Free boronic acids have a propensity to undergo dehydration to form cyclic anhydride trimers known as boroxines. This process is reversible but can

complicate stoichiometry and reaction kinetics. Storing the compound in a dry, cool environment minimizes this degradation pathway.

- **Role of the Pinacol Ester:** The pinacol ester serves as a robust protecting group for the boronic acid moiety. It prevents boroxine formation and can improve solubility in organic solvents. The ester is generally stable to a wide range of reaction conditions and is readily cleaved in situ during Suzuki-Miyaura coupling or under specific hydrolytic conditions if the free boronic acid is required.
- **Importance of the Hydrochloride Salt:** The piperidine nitrogen is a basic site. In its free base form, it can interfere with catalytic cycles, particularly those involving palladium, by acting as a ligand. The hydrochloride salt form effectively "protects" the nitrogen, rendering it non-nucleophilic and non-coordinating. An external base must be added during the reaction to neutralize the HCl and liberate the free piperidine if its reactivity is desired post-coupling, or more commonly, to facilitate the Suzuki coupling mechanism itself.

Handling Recommendations

Given the hazard profile, proper handling is essential.

- **Personal Protective Equipment (PPE):** Always wear safety glasses, chemical-resistant gloves, and a lab coat.[\[9\]](#)
- **Ventilation:** Handle the compound in a well-ventilated fume hood to avoid inhalation of dust.[\[9\]](#)
- **Incompatibilities:** Avoid contact with strong oxidizing agents and strong acids (beyond its salt form).[\[10\]](#)

Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

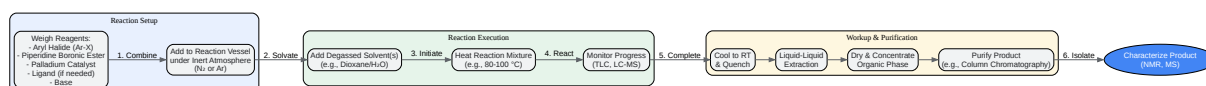
The primary utility of **Piperidin-4-ylboronic acid** derivatives is to serve as the organoboron partner in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This reaction forges a new carbon-carbon bond between the piperidine ring (at the C4 position) and an sp^2 -hybridized carbon of an aryl, heteroaryl, or vinyl halide/triflate.

General Reaction Scheme

The reaction typically involves a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$ or $\text{Pd}(\text{dppf})\text{Cl}_2$), a base (e.g., K_2CO_3 , Cs_2CO_3), and a suitable solvent (e.g., DME, Toluene, Dioxane, often with water). The pinacol ester is cleaved under the basic aqueous conditions of the reaction to generate the active boronate species.

Workflow for Suzuki-Miyaura Coupling

The following diagram illustrates the typical experimental workflow for using a **Piperidin-4-ylboronic acid** derivative in a coupling reaction.



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